

Amix M (CAS 68909-77-3): An In-depth Technical Guide

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Compound of Interest

Compound Name:	Amix M
CAS No.:	68909-77-3
Cat. No.:	B13394128

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Amix M, identified by the CAS number 68909-77-3, is not a single chemical entity but rather a complex substance designated as "Ethanol, 2,2'-oxybis-, reaction products with ammonia, morpholine derivs. residues," also referred to as "Morpholine process residues." This technical guide provides a comprehensive overview of the structural information, synthesis, and analytical methodologies related to **Amix M**, tailored for professionals in research and drug development. Due to its nature as a complex mixture, this document will focus on the principal components and general procedures.

Chemical Composition and Structural Information

Amix M is the residuum from the reaction of diethylene glycol with ammonia, a process primarily aimed at synthesizing morpholine. Consequently, it is a mixture of various alkaline amine compounds, predominantly morpholine-based derivatives. While the exact composition can vary, the major constituents that have been identified include:

- [(Aminoethoxy)ethyl]morpholine
- [(Hydroxyethoxy)ethyl]morpholine
- 3-Morpholinone
- 4,4'-(Oxydi-2,1-ethanediyl)bis[morpholine]

The core structure in these compounds is the morpholine ring, a heterocyclic chemical compound featuring both amine and ether functional groups.

Structures of Major Components

Below are the chemical structures of the main components identified in **Amix M**.

[(Aminoethoxy)ethyl]morpholine

- Molecular Formula: $C_8H_{18}N_2O_2$
- IUPAC Name: 2-(2-morpholin-4-ylethoxy)ethanamine

[(Hydroxyethoxy)ethyl]morpholine

- Molecular Formula: $C_8H_{17}NO_3$
- IUPAC Name: 2-(2-morpholin-4-ylethoxy)ethanol

3-Morpholinone

- Molecular Formula: $C_4H_7NO_2$
- IUPAC Name: morpholin-3-one

4,4'-(Oxydi-2,1-ethanediyl)bis[morpholine]

- Molecular Formula: $C_{12}H_{24}N_2O_3$
- IUPAC Name: 4,4'-(oxydi-2,1-ethanediyl)bis(morpholine)

Physicochemical Data

The following table summarizes the key physicochemical properties of **Amix M** and its primary constituents. Data for **Amix M** represents the bulk properties of the mixture.

Property	Amix M (Mixture)	[(Aminoethoxy)ethyl]morpholine	[(Hydroxyethoxy)ethyl]morpholine	3-Morpholine	4,4'-(Oxydi-2,1-ethanediyl)bis[morpholine]
CAS Number	68909-77-3	20207-13-0	3603-45-0	109-11-5	6425-39-4
Molecular Formula	UVCB	C ₈ H ₁₈ N ₂ O ₂	C ₈ H ₁₇ NO ₃	C ₄ H ₇ NO ₂	C ₁₂ H ₂₄ N ₂ O ₃
Molecular Weight (g/mol)	Variable	174.24	175.23	101.10	244.33
Appearance	Clear, dark amber to brown liquid[1][2]	-	-	Off-white to white crystalline powder[3]	-
Boiling Point (°C)	223 (at 101,325 Pa) [4]	-	-	-	309
Density (g/mL at 20°C)	1.09-1.099[4]	-	-	-	1.06
Water Solubility	100 g/L at 20°C[4]	-	-	Soluble in alcohols[3]	-

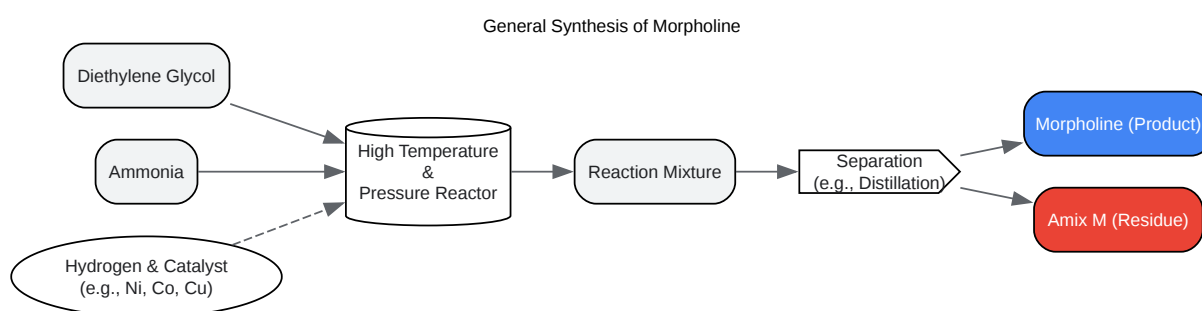
Synthesis and Experimental Protocols

General Synthesis of Morpholine and Amix M Residues

Amix M is a byproduct of the industrial synthesis of morpholine. The primary reaction involves the dehydration of diethylene glycol with ammonia in the presence of a catalyst.

A common method involves combining diethylene glycol and ammonia with hydrogen and a hydrogenation catalyst (e.g., copper, nickel, or cobalt)[4]. The mixture is heated to high temperatures (150-400°C) and pressurized[4]. This process yields morpholine, which is then typically extracted via vaporization[4]. The remaining, less volatile liquid residue constitutes **Amix M**.

Diagram: General Synthesis Pathway of Morpholine



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Caption: A simplified workflow for the industrial synthesis of morpholine, resulting in **Amix M** as a residue.

Experimental Protocol: Analytical Methods

Due to the complex nature of **Amix M**, the analysis focuses on the identification and quantification of its major components. Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC) are suitable techniques.

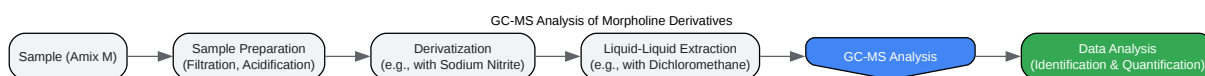
Gas Chromatography-Mass Spectrometry (GC-MS) for Morpholine Derivatives

This method is effective for the analysis of volatile and semi-volatile morpholine derivatives. Derivatization is often employed to improve volatility and detection.

- Sample Preparation and Derivatization:

- For aqueous samples, centrifuge to remove particulates and filter through a 0.22 μm membrane[5].
- Take a known volume of the filtrate and acidify with hydrochloric acid[5].
- Add a saturated solution of sodium nitrite to form the N-nitrosomorpholine derivative[5][6].
- Heat the mixture to facilitate the reaction[5].
- Extract the derivative with a suitable organic solvent like dichloromethane[5].
- GC-MS Conditions:
 - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, 30 m x 0.25 mm i.d., 0.25 μm film thickness) is typically used[5].
 - Injection: 1 μL of the extract in splitless or split mode[5].
 - Inlet Temperature: 250°C[5].
 - Carrier Gas: Helium at a constant flow rate[5].
 - Oven Temperature Program: An initial temperature of around 50°C, ramped up to approximately 250°C[5].
 - MS Detector: Electron Impact (EI) ionization at 70 eV[5].

Diagram: GC-MS Analysis Workflow



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Caption: A general workflow for the analysis of morpholine derivatives in a complex mixture using GC-MS.

High-Performance Liquid Chromatography (HPLC) for Morpholine Derivatives

HPLC can also be used, particularly for less volatile derivatives or when coupled with a mass spectrometer.

- Sample Preparation and Derivatization:
 - As morpholine lacks a strong chromophore, derivatization is necessary for UV detection. 1-naphthylisothiocyanate (NIT) is a common derivatizing agent, forming a stable thiourea derivative[2][7].
 - Dissolve the sample in a suitable solvent and react with an acetonitrile solution of NIT[7].
- HPLC Conditions:
 - Column: A C18 reversed-phase column is typically used[7].
 - Mobile Phase: A gradient of acetonitrile and water is common[7].
 - Detection: UV detection at a wavelength suitable for the derivative (e.g., around 230 nm for NIT derivatives) or Mass Spectrometry (MS) for higher sensitivity and specificity[7].

Biological Activity and Signaling Pathways

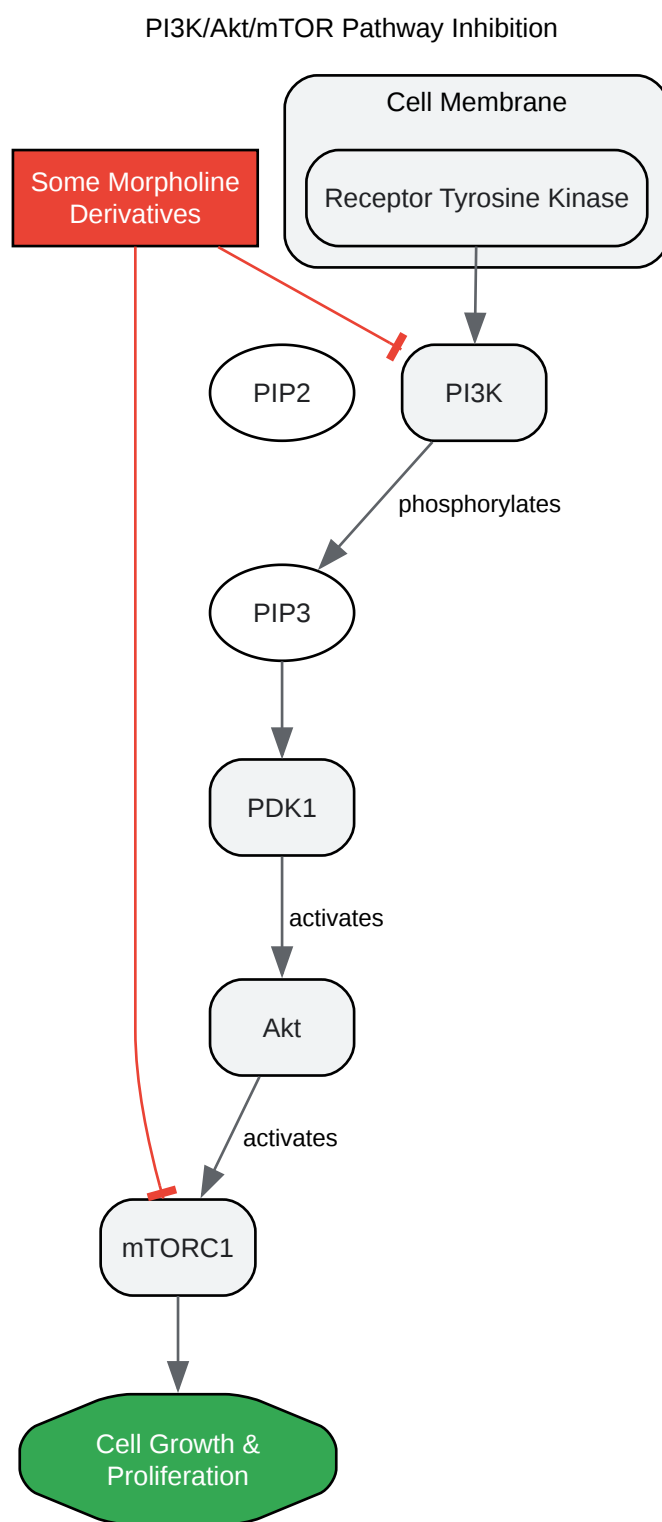
Detailed studies on the specific biological activity and signaling pathways of the **Amix M** mixture are not readily available in public literature. However, information on morpholine and its derivatives provides some insights.

Toxicology: Morpholine itself can cause skin and eye irritation[8]. In animal studies, exposure has been linked to liver and kidney damage[9][10]. A significant concern is the potential for morpholine, a secondary amine, to form N-nitrosomorpholine, a suspected carcinogen, in the presence of nitrites[9].

Pharmacological Relevance of the Morpholine Scaffold: The morpholine ring is a "privileged scaffold" in medicinal chemistry, appearing in numerous approved drugs and clinical candidates[11][12]. Its presence can improve the physicochemical properties and pharmacokinetic profile of a molecule[12].

Potential Signaling Pathway Involvement: While not specific to **Amix M**, various morpholine derivatives have been investigated for their effects on cellular signaling. For instance, some morpholine-containing compounds have been developed as inhibitors of the PI3K/Akt/mTOR pathway, which is crucial in cell growth, proliferation, and survival, and is often dysregulated in cancer[11][13].

Diagram: Potential Signaling Pathway Inhibition by Morpholine Derivatives



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Caption: A simplified diagram of the PI3K/Akt/mTOR pathway, a potential target for some morpholine-containing compounds.

Antimicrobial Activity: Some novel synthesized morpholine derivatives have shown in vitro antibacterial activities[14]. The general mechanisms of antimicrobial action can vary widely, including disruption of the cell wall or membrane, inhibition of protein or nucleic acid synthesis, or interference with metabolic pathways[15][16]. However, the specific antimicrobial mechanism of the components of **Amix M** has not been elucidated.

Conclusion

Amix M (CAS 68909-77-3) is a complex mixture resulting from the industrial synthesis of morpholine. Its primary components are various morpholine derivatives. This guide provides an overview of the structures of these main components, general synthetic and analytical methods, and a summary of the known toxicological and potential pharmacological properties of the morpholine scaffold. Researchers and drug development professionals should be aware of the variable composition of **Amix M** and the toxicological profile of morpholine when considering its use or the presence of its derivatives in any application. Further detailed analysis of specific batches of **Amix M** would be necessary for any precise quantitative studies.

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